An In-depth Technical Guide to 3-Hydroxy-4-methoxybenzaldehyde (Isovanillin)

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Compound of Interest

Compound Name:	*3-(Hydroxymethyl)-4-methoxybenzaldehyde*
CAS No.:	*76646-42-9*
Cat. No.:	*B1300728*

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A Note on the Originally Requested Topic: Initial searches for "**3-(Hydroxymethyl)-4-methoxybenzaldehyde**" (CAS No. 76646-42-9) revealed a significant scarcity of available technical data, including detailed physicochemical properties, established synthesis protocols, and applications in drug development. To provide a comprehensive and scientifically robust guide as requested, the focus of this document has been shifted to a closely related and extensively studied isomer, 3-Hydroxy-4-methoxybenzaldehyde, commonly known as isovanillin (CAS No. 621-59-0). This compound shares a similar substitution pattern on the benzene ring and is a vital building block in pharmaceutical and chemical synthesis, making it a highly relevant alternative for researchers in the field.

Introduction to Isovanillin: A Versatile Phenolic Aldehyde

Isovanillin (3-hydroxy-4-methoxybenzaldehyde) is an aromatic organic compound and a key isomer of vanillin.[1] While structurally similar to its more famous counterpart, the positional difference of its hydroxyl and methoxy groups imparts distinct chemical reactivity and biological activity, making it a valuable intermediate in organic synthesis and a molecule of interest in its

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own right. It serves as a critical precursor in the total synthesis of complex molecules, including morphine, and is investigated for various pharmacological applications.[1] This guide offers a detailed exploration of isovanillin's properties, synthesis, and applications, with a focus on its relevance to researchers and drug development professionals.

Physicochemical and Spectroscopic Properties

A thorough understanding of a compound's physical and chemical characteristics is fundamental to its application in research and development. Isovanillin presents as translucent to pale yellow crystals.[1][2]

Core Physicochemical Data

The key physicochemical properties of isovanillin are summarized in the table below, providing a quick reference for experimental design.

Property	Value	Source(s)
Molecular Formula	$C_8H_8O_3$	[3][4]
Molecular Weight	152.15 g/mol	[3][4]
CAS Number	621-59-0	[1][3][4]
Melting Point	113-116 °C	[1][2]
Boiling Point	179 °C @ 15 mmHg	[1][2]
Density	1.20 g/cm³	[2][5]
Appearance	Translucent to faintly brown crystalline powder	[1][2][5]
Solubility	Slightly soluble in cold water; soluble in hot water, ethanol, methanol, acetone, ether, chloroform, and glacial acetic acid.	[2][5][6]
pKa	8.889 (25 °C)	[6]

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Spectroscopic Profile

Spectroscopic analysis is essential for the structural confirmation and purity assessment of isovanillin.

- Infrared (IR) Spectroscopy: The IR spectrum of isovanillin exhibits characteristic peaks corresponding to its functional groups. Key absorptions include a broad band for the hydroxyl (-OH) group, a strong peak for the carbonyl (C=O) of the aldehyde, and signals indicating C-O stretching of the ether and C-H bonds of the aromatic ring.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H-NMR: The proton NMR spectrum provides distinct signals for the aldehydic proton, the aromatic protons (which show a characteristic splitting pattern), the methoxy group protons, and the hydroxyl proton.
  - ^{13}C-NMR: The carbon NMR spectrum shows unique resonances for the carbonyl carbon, the aromatic carbons (with variations based on their substitution), and the methoxy carbon.
- Mass Spectrometry (MS): Mass spectrometric analysis is used to confirm the molecular weight of isovanillin. The fragmentation pattern observed in the mass spectrum can also provide structural information.[3]

Synthesis of Isovanillin: Methodologies and Protocols

The synthesis of isovanillin can be achieved through several routes, each with its own merits regarding yield, scalability, and reagent availability.[7] Key starting materials include ethyl vanillin, veratraldehyde, and 3,4-dihydroxybenzaldehyde.[2][7][8] The method involving the selective de-ethylation of a 3-ethoxy-4-methoxybenzaldehyde intermediate is a prominent industrial approach.[2]

Synthesis from Ethyl Vanillin

This protocol details a two-step synthesis starting from ethyl vanillin, which involves methylation followed by selective de-ethylation. This method is noted for its high yield and selectivity.[2]

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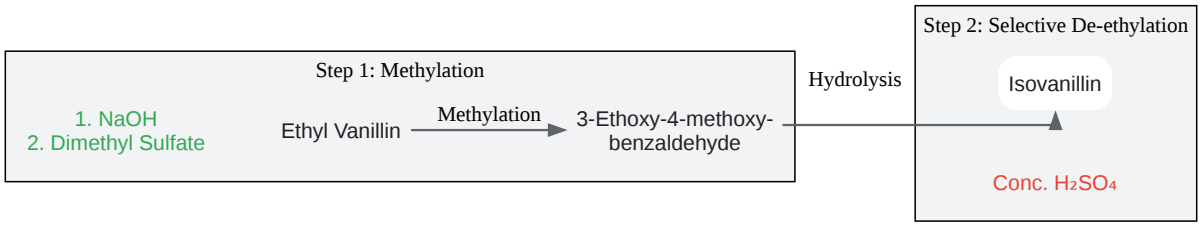
Step 1: Methylation of Ethyl Vanillin

- In a suitably sized three-necked round-bottom flask equipped with a mechanical stirrer, condenser, and dropping funnels, suspend ethyl vanillin in water.
- Heat the mixture to approximately 90°C under a nitrogen atmosphere.
- Simultaneously add a solution of sodium hydroxide and dimethyl sulfate dropwise, maintaining the pH and temperature within a controlled range. The causality here is to perform a Williamson ether synthesis on the phenolic hydroxyl group. The base deprotonates the phenol, and the resulting phenoxide attacks the dimethyl sulfate to form the methoxy ether.
- After the addition is complete, maintain the reaction at temperature for a specified period to ensure complete conversion.
- Cool the reaction mixture and extract the product, 3-ethoxy-4-methoxybenzaldehyde, using a suitable organic solvent like methyl isobutyl ketone.

Step 2: Selective De-ethylation

- To the solution of 3-ethoxy-4-methoxybenzaldehyde from the previous step, add concentrated sulfuric acid.
- Heat the mixture to approximately 65°C and hold for several hours. The strong acid protonates the ethoxy group, making it a good leaving group (ethanol), and subsequent attack by water accomplishes the hydrolysis. The methoxy group at the 4-position is less sterically hindered and electronically less favorable for cleavage under these controlled conditions, ensuring selectivity.
- Cool the reaction mixture and neutralize with a base.
- The crude isovanillin will precipitate and can be collected by filtration.
- Recrystallize the crude product from hot water or another suitable solvent to obtain pure isovanillin.

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Caption: Synthesis of Isovanillin from Ethyl Vanillin.

Applications in Drug Development and Research

Isovanillin's utility extends beyond being a simple flavoring agent; it is a key building block in the synthesis of various pharmaceuticals and exhibits its own biological activities.[2]

Aldehyde Oxidase Inhibition

Isovanillin is a selective inhibitor of aldehyde oxidase, an enzyme involved in the metabolism of various aldehydes and nitrogen-containing heterocyclic compounds.[1] Unlike other substrates, isovanillin is not metabolized by this enzyme but is instead processed by aldehyde dehydrogenase.[1] This inhibitory action makes it a subject of research for therapeutic applications, such as a potential candidate for alcohol aversion therapy.[1]

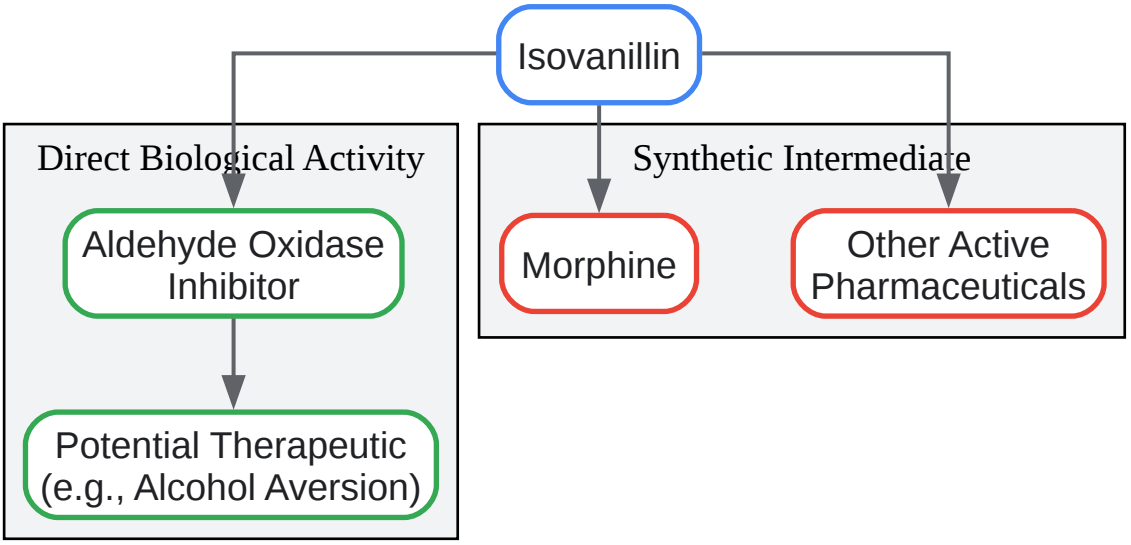
Intermediate in Pharmaceutical Synthesis

The chemical structure of isovanillin makes it an ideal starting material for the synthesis of more complex molecules.

- Morphine Synthesis: Historically and in modern synthetic routes, isovanillin has been used as a precursor in the total synthesis of morphine.[1]
- Other Bioactive Molecules: It serves as an intermediate for a range of active pharmaceutical ingredients.[2] Its functional groups (aldehyde, hydroxyl, and methoxy) allow for a variety of

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chemical transformations to build complex molecular architectures. Research has shown its derivatives to have potential as antidiarrheal, antifungal, and HIV protease inhibitors.[3][6]



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Caption: Key applications of Isovanillin in research.

Safety and Handling

As with any chemical reagent, proper handling and safety precautions are paramount when working with isovanillin.

- Hazard Identification: Isovanillin is classified as causing skin irritation and serious eye irritation.[9] It may also cause respiratory irritation.[9]
- Personal Protective Equipment (PPE): Standard laboratory PPE, including safety glasses, gloves, and a lab coat, should be worn. If there is a risk of dust generation, a dust mask is recommended.
- Handling: Avoid contact with skin and eyes. Ensure adequate ventilation when handling the compound. Wash hands thoroughly after use.
- Storage: Isovanillin should be stored in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[6]

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Conclusion

Isovanillin is a compound of significant interest to the scientific community, particularly those in drug discovery and organic synthesis. Its unique properties and reactivity, distinct from vanillin, provide a versatile platform for the creation of complex molecular structures. A comprehensive understanding of its synthesis, physicochemical characteristics, and biological activities, as outlined in this guide, is essential for leveraging its full potential in research and development.

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